

LC-MS/MS protocol for 14S(15R)-EET methyl ester quantification

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Compound of Interest

Compound Name: 14S(15R)-EET methyl ester

Cat. No.: B15586614

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Application Notes and Protocols

Quantitative Analysis of 14S(15R)-EET Methyl Ester using a Validated LC-MS/MS Protocol

Audience: Researchers, scientists, and drug development professionals.

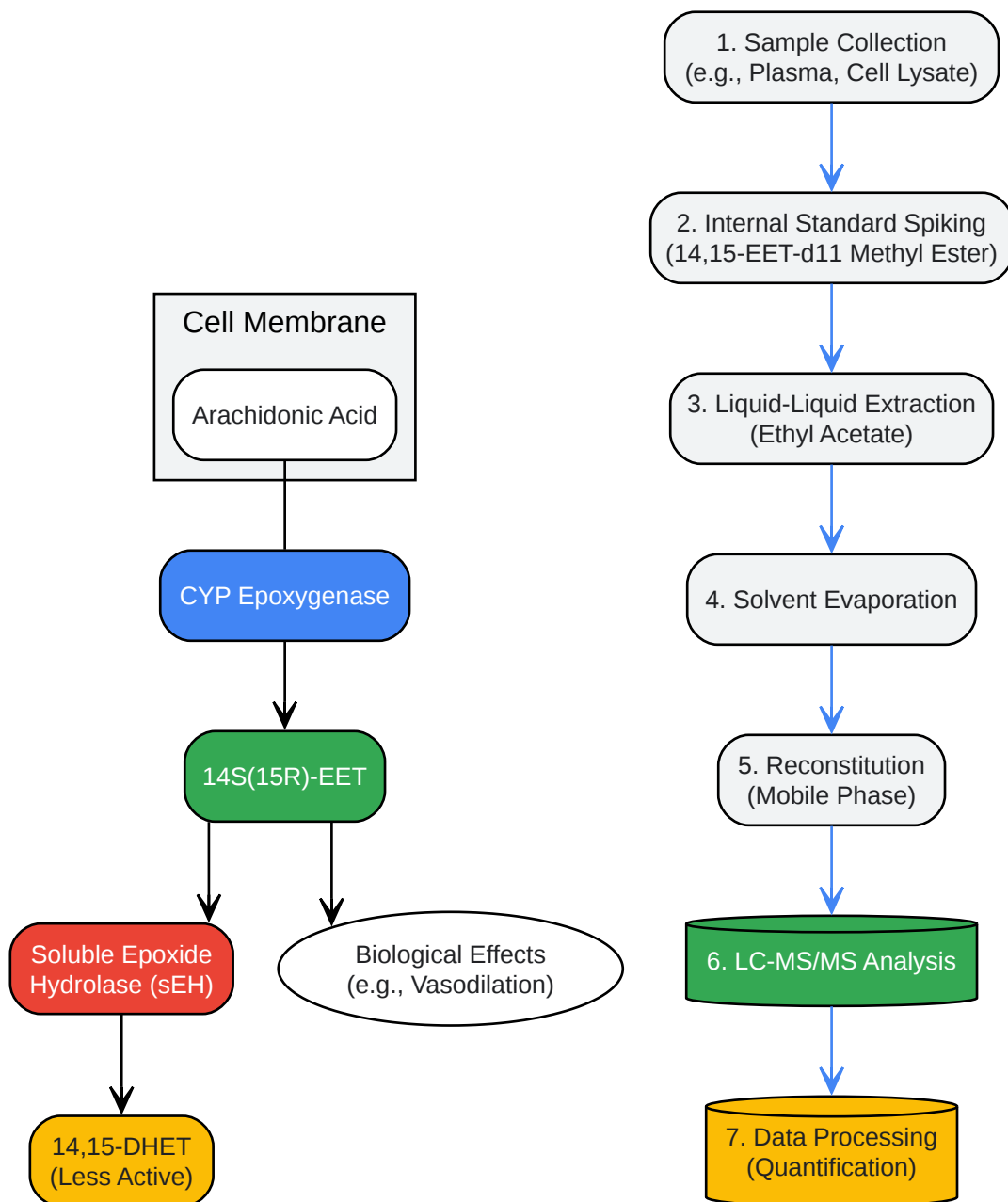
Introduction

Epoxyeicosatrienoic acids (EETs) are lipid signaling molecules synthesized from arachidonic acid by cytochrome P450 (CYP) epoxygenases.[1] These molecules are involved in a variety of biological processes, including the regulation of vascular tone and inflammation. The 14,15-EET regioisomer, in particular, is a potent vasodilator. EETs are chemically and metabolically labile, often being rapidly converted to their corresponding dihydroxyeicosatrienoic acids (DHETs) by soluble epoxide hydrolase (sEH). The methyl ester form of 14S(15R)-EET is a more stable analog, making it suitable for in vitro studies and as a chemical standard.[2] This document provides a detailed protocol for the sensitive and specific quantification of **14S(15R)-EET methyl ester** in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Signaling Pathway

EETs are known to exert their effects through various signaling pathways, often leading to vasodilation and anti-inflammatory responses. A simplified representation of the generation and

metabolism of 14,15-EET is depicted below.



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References

- 1. 14,15-epoxyeicosatrienoic acid produced by cytochrome P450s enhances neurite outgrowth of PC12 and rat hippocampal neuronal cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [LC-MS/MS protocol for 14S(15R)-EET methyl ester quantification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15586614#lc-ms-ms-protocol-for-14s-15r-eet-methyl-ester-quantification]

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